

Application Note: Carbidopa Monohydrate Formulation for Animal Model Administration

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Compound of Interest

Compound Name: Carbidopa monohydrate

Cat. No.: B193595

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Audience: Researchers, scientists, and drug development professionals.

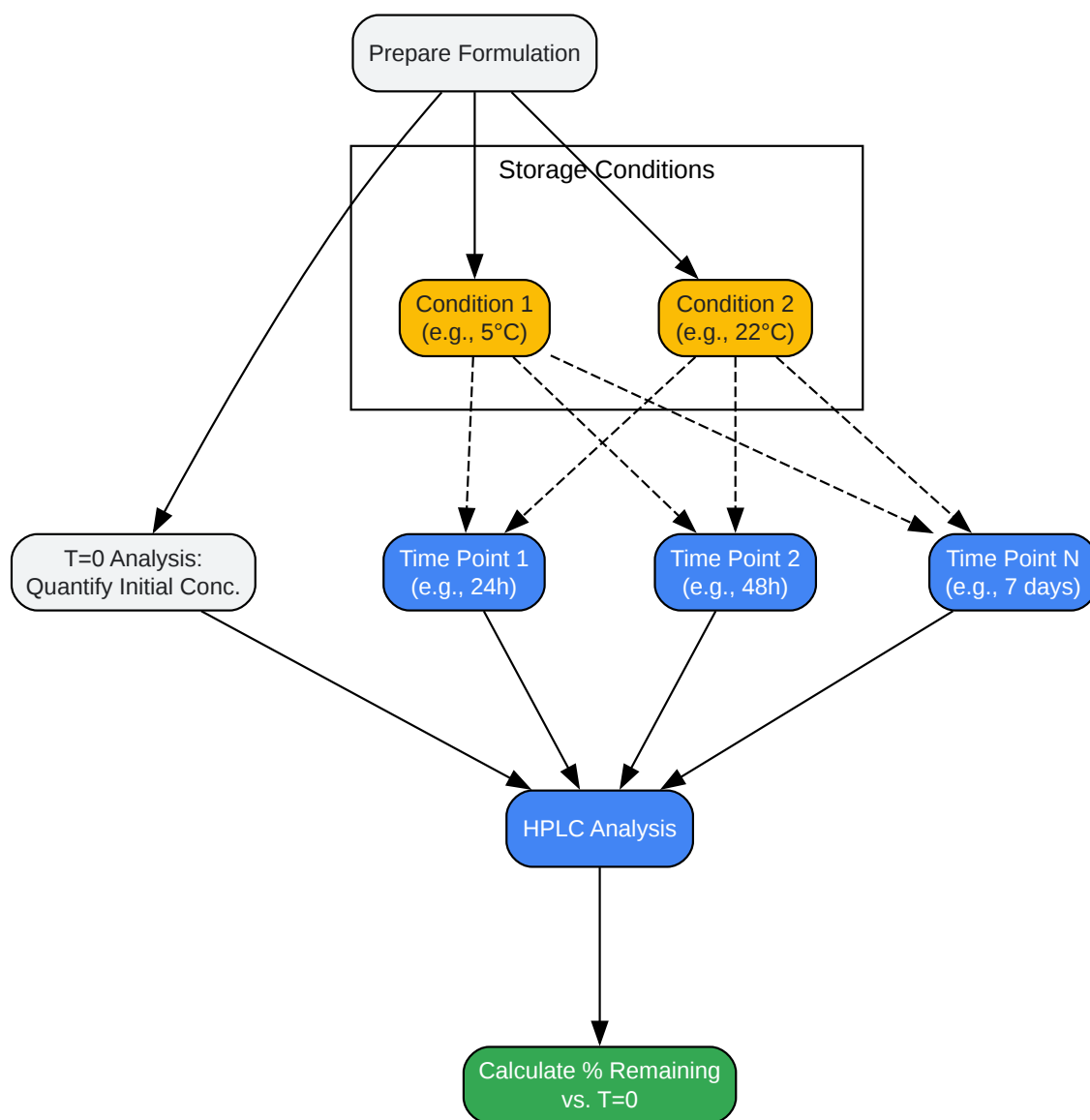
Introduction

Carbidopa is a crucial compound in preclinical research, particularly in developing animal models for Parkinson's disease. It functions as a peripheral aromatic L-amino acid decarboxylase (AADC) inhibitor.^{[1][2][3]} When co-administered with Levodopa (L-DOPA), the metabolic precursor to dopamine, carbidopa prevents the conversion of L-DOPA to dopamine in the peripheral tissues.^{[1][4]} This is significant because dopamine itself cannot cross the blood-brain barrier, whereas L-DOPA can.^{[1][3]} By inhibiting peripheral conversion, carbidopa increases the bioavailability of L-DOPA to the central nervous system, allowing for a greater therapeutic effect and reducing peripheral side effects like nausea and vomiting.^{[1][4]}

Carbidopa itself does not cross the blood-brain barrier, ensuring its action is localized to the periphery.^{[2][3]} The use of a stable and reproducible carbidopa formulation is therefore essential for achieving consistent results in animal studies.

Mechanism of Action

Carbidopa's primary role is to inhibit the AADC enzyme, also known as DOPA decarboxylase (DDC), in tissues outside of the brain.^{[1][2][3]} This prevents the premature metabolism of administered L-DOPA, thereby increasing its plasma half-life and the proportion that can cross the blood-brain barrier to be converted into dopamine in the brain, where it is needed to alleviate parkinsonian symptoms.^{[1][2][3]}



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References

- 1. What is the mechanism of Carbidopa? [synapse.patsnap.com]
- 2. Carbidopa - Wikipedia [en.wikipedia.org]
- 3. go.drugbank.com [go.drugbank.com]
- 4. Why is Carbidopa Added to Levodopa (i.e., L-Dopa; Sinemet; Sinemet CR) for the Treatment of Parkinson's Disease? [ebmconsult.com]
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